Technical Guide: Solubility and Stability of Ac-Leu-NHMe in Solvation Models

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Compound of Interest

Compound Name:	*Ac-leu-nhme*
CAS No.:	*32483-15-1*
Cat. No.:	*B556392*

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Executive Summary

N-acetyl-L-leucine-N-methylamide (**Ac-Leu-NHMe**) is not merely a peptide derivative; it is the "hydrogen atom" of protein folding studies. As a blocked dipeptide, it isolates the fundamental forces governing the protein backbone—specifically the competition between intramolecular hydrogen bonding (secondary structure) and intermolecular solvation (denaturation).

This guide provides a definitive reference for the solubility profile, thermodynamic stability, and conformational equilibria of **Ac-Leu-NHMe** across polarity gradients. It includes validated protocols for spectroscopic characterization and computational force-field verification.

Physicochemical Profile

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Property	Specification
Systematic Name	(2S)-2-acetamido-N,4-dimethylpentanamide
Formula	
MW	186.25 g/mol
LogP (calc)	~0.1 (Amphiphilic)
H-Bond Donors	2 (Amide NH)
H-Bond Acceptors	2 (Carbonyl O)
Key Feature	Terminally blocked (no charged termini), mimicking internal protein residues.[1]

Solubility Landscape & Thermodynamics[2]

Ac-Leu-NHMe exhibits a complex solubility profile due to its amphiphilic nature: the hydrophobic isobutyl side chain competes with the hydrophilic diamide backbone.

Solvent Compatibility Table

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Solvent Class	Representative Solvent	Solubility Status	Primary Interaction Mechanism
Polar Aprotic	DMSO, DMF	High (~30 mg/mL)	Strong dipole-dipole; Solvent acts as H-bond acceptor, disrupting internal structure.
Polar Protic	Ethanol, Methanol	Moderate (~1-5 mg/mL)	Mixed H-bonding; Solvation of both backbone and side-chain is energetically costly but possible.
Non-Polar	Chloroform ( )	Moderate/Low (mM range)	Solvation driven by side-chain van der Waals; Favors intramolecular H-bonds (C7/C5 forms).
Aqueous	Water/PBS	Sparingly Soluble*	Hydrophobic effect dominates; requires co-solvent or specific dissolution protocol.

*Note: Direct dissolution in aqueous buffer often results in precipitation or micellar aggregates. See Protocol 5.1.

Thermodynamic Solvation Cycle

The stability of **Ac-Leu-NHMe** in solution is defined by the Free Energy of Solvation ( ).

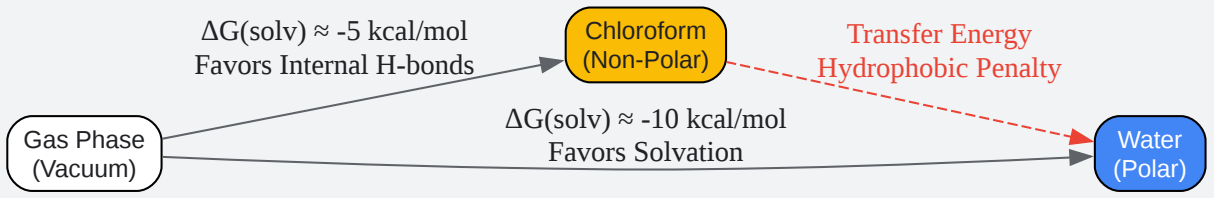
- In Chloroform:

  is less negative (less favorable) than in polar solvents, but the conformational energy is lowered by internal H-bonds (enthalpic gain).

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- In Water:

  is highly negative (favorable) due to backbone hydration, but this is penalized by the entropic cost of organizing water around the hydrophobic Leu side chain (hydrophobic effect).



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Figure 1: Thermodynamic cycle illustrating the competition between internal enthalpy (favored in non-polar) and solvation entropy/enthalpy (favored in polar).

Conformational Stability (The "Folding" Model)

Unlike chemical stability (degradation), conformational stability refers to the population of specific Ramachandran states (

).

The Solvent-Dependent Equilibrium

The solvent dielectric constant (

) dictates the dominant conformer.

- C7eq (Gamma-Turn): Dominant in Chloroform (

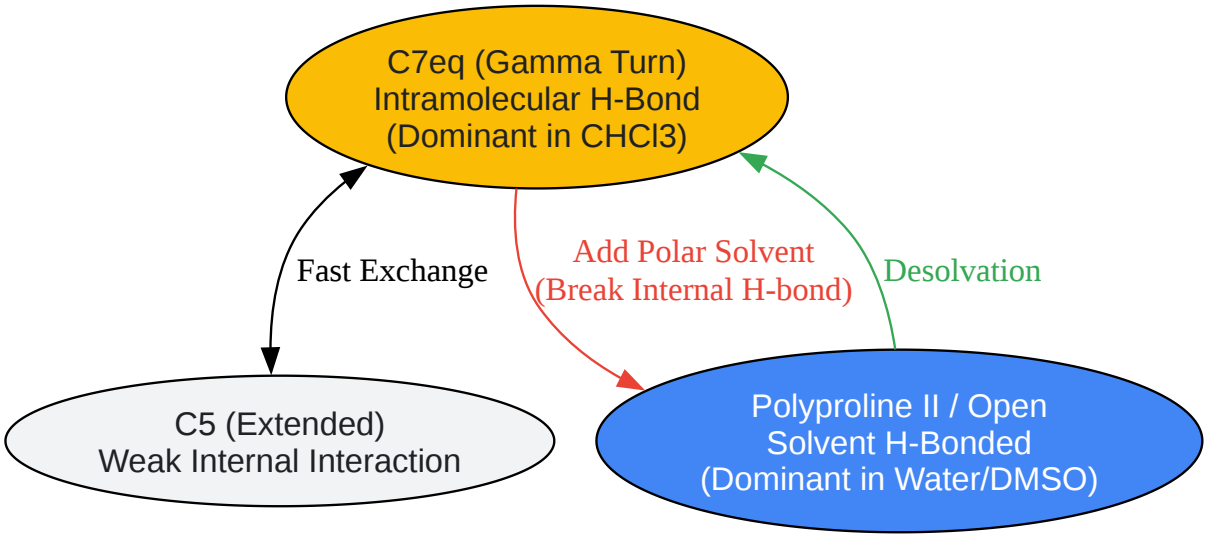
). The molecule folds onto itself, forming a 7-membered ring via an intramolecular H-bond (

).

- C5 (Extended): Also seen in non-polar solvents; a 5-membered ring interaction.

- Polyproline II (PII) / Open: Dominant in Water and DMSO. The solvent molecules aggressively H-bond to the amide NH and CO groups, breaking the intramolecular C7 ring.

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Figure 2: Conformational switching mechanism driven by solvent polarity.

Chemical Stability (Degradation)

Ac-Leu-NHMe is chemically robust.

- Hydrolysis: Negligible at neutral pH. Rate constants are in the order of

  . Requires strong acid (6N HCl,

) or specific proteases for cleavage.

- Racemization: The

  proton is stable. Racemization occurs only under extreme basic conditions or high temperatures (

) in the presence of anhydride activators.

Experimental Characterization Protocols

To validate the state of **Ac-Leu-NHMe** in your specific system, use the following self-validating protocols.

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Protocol: Preparation of Aqueous Samples

Direct dissolution in water often leads to micro-aggregates that distort spectroscopic data.

- Weigh 5-10 mg of **Ac-Leu-NHMe** solid.
- Dissolve completely in

  of deuterated DMSO (

) or Ethanol. Vortex until clear.
- Dilute dropwise into the target aqueous buffer (e.g.,

  or

) while vortexing.
  - Target final concentration: 1-5 mM.
  - Max organic content: Keep DMSO < 5% to minimize co-solvent effects on conformation.

Protocol: NMR Temperature Coefficients

This is the "Gold Standard" for detecting intramolecular hydrogen bonds.

Theory: Protons involved in intramolecular H-bonds are shielded from solvent collisions and show weak temperature dependence. Exposed protons shift significantly as solvent viscosity/polarity changes with heat.

Workflow:

- Prepare 2 mM sample in desired solvent (

  or

).
- Acquire 1H NMR spectra at 298K, 303K, 308K, 313K, 318K.
- Plot Chemical Shift (

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, ppm) vs. Temperature (K).

- Calculate Slope (

).

Interpretation:

- Slope > -4 ppb/K: Solvent Exposed (e.g., in DMSO/Water).
- Slope < -2 ppb/K: Intramolecular H-Bonded (e.g., C7eq in

).

Protocol: FTIR Amide I Analysis

Workflow:

- Use a transmission cell (

  windows) or ATR.
- Acquire spectrum in the 1500-1800

  region.
- Deconvolute the Amide I band (C=O stretch).

Interpretation:

- ~1630-1645 cm^{-1}: Indicates strong intramolecular H-bonding (C7 form).
- ~1660-1675 cm^{-1}: Indicates free/solvated carbonyls (Open forms).

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Sources

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